

A Comparative Guide to Dithiodipropionic Acid and Mercaptopropionic Acid for Nanoparticle Capping

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Compound of Interest

Compound Name: *Dithiodipropionic acid*

Cat. No.: *B119418*

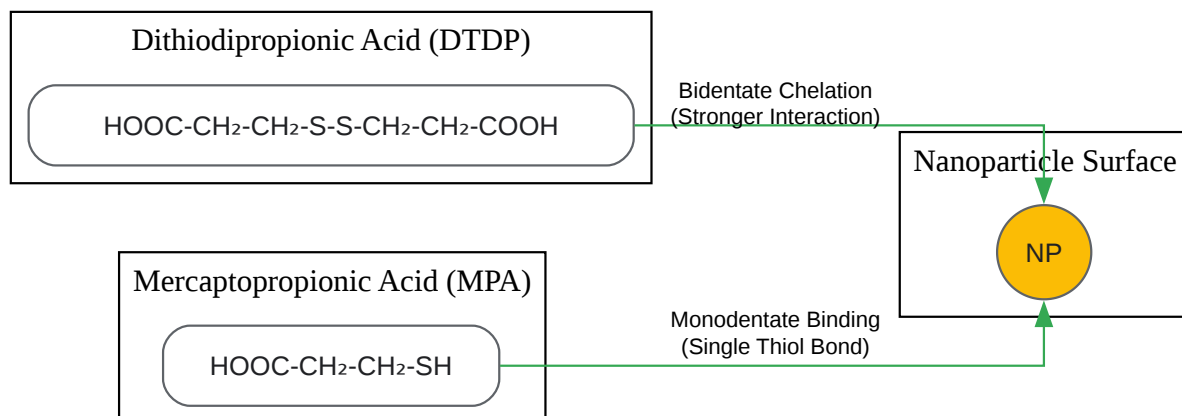
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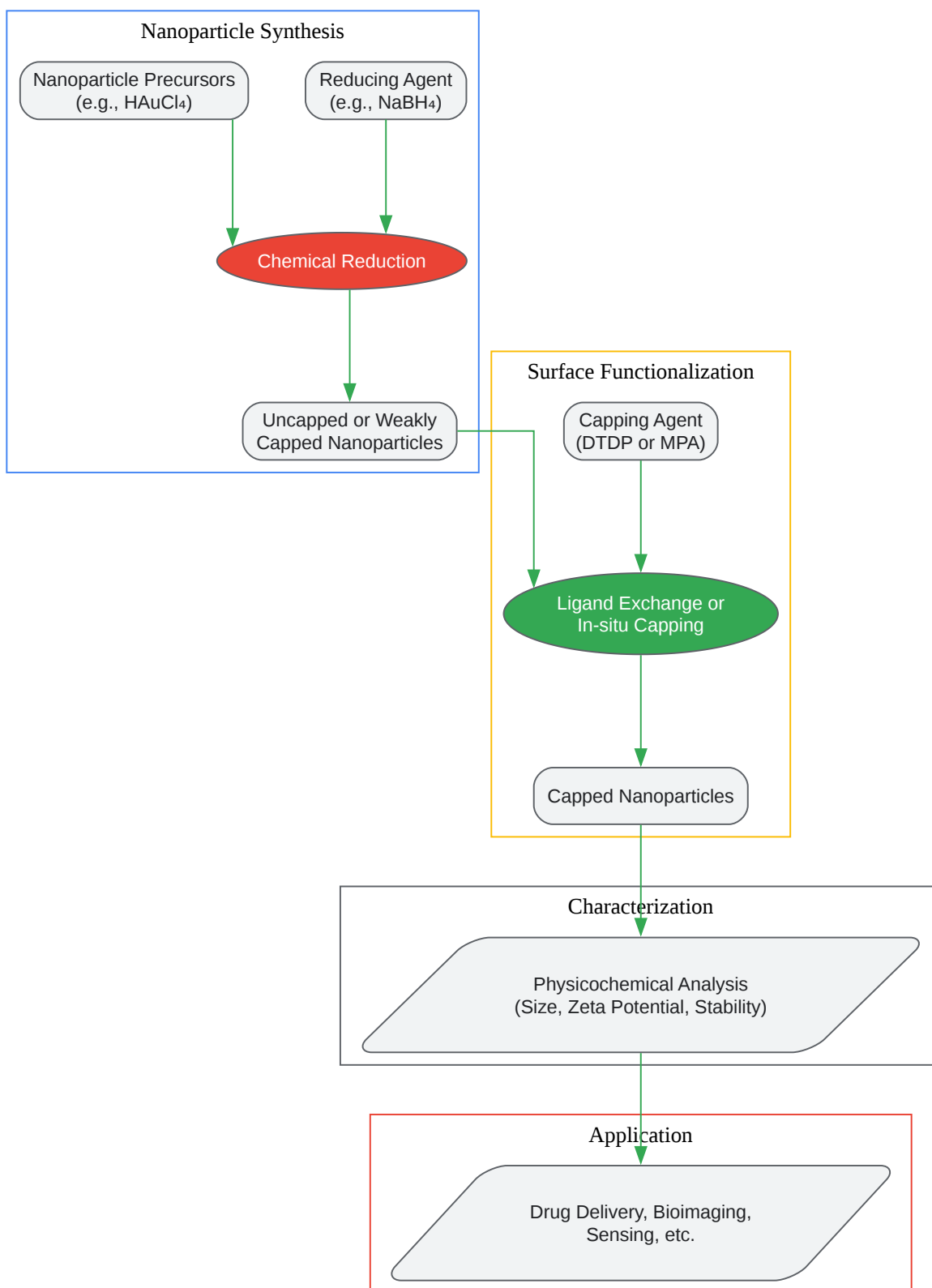
For Researchers, Scientists, and Drug Development Professionals

The selection of an appropriate capping agent is a critical determinant of the physicochemical properties, stability, and biological activity of nanoparticles. Among the various options, thiol-containing molecules are widely employed for their strong affinity to noble metal surfaces. This guide provides an objective comparison of two such agents: 3,3'-**dithiodipropionic acid** (DTDP) and 3-mercaptopropionic acid (MPA), offering a detailed analysis of their performance in nanoparticle capping, supported by available experimental data and protocols.

At a Glance: Key Differences and Structures

Dithiodipropionic acid and mercaptopropionic acid are both carboxylic acid-containing thiol compounds that effectively cap nanoparticles. The primary structural difference lies in the nature of their sulfur-containing functional group. DTDP possesses a disulfide bond (-S-S-), while MPA has a terminal thiol group (-SH). This distinction influences their binding affinity to the nanoparticle surface and the resulting stability of the nanoparticle conjugate.





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